

Cap-dependent endonuclease-IN-7 chemical structure and properties

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Compound of Interest

Compound Name: *Cap-dependent endonuclease-IN-7*

Cat. No.: B15565296

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In-Depth Technical Guide to Cap-dependent Endonuclease-IN-7

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cap-dependent endonuclease-IN-7 is a potent inhibitor of the influenza virus cap-dependent endonuclease (CEN), an essential enzyme for viral mRNA synthesis. Identified as compound 5 in patent WO2020177715A1, this small molecule shows significant promise as a potential antiviral agent against influenza A, B, and C viruses. This document provides a comprehensive overview of the chemical structure, properties, and available biological data for **Cap-dependent endonuclease-IN-7**, intended to serve as a technical resource for researchers and drug development professionals.

Chemical Structure and Properties

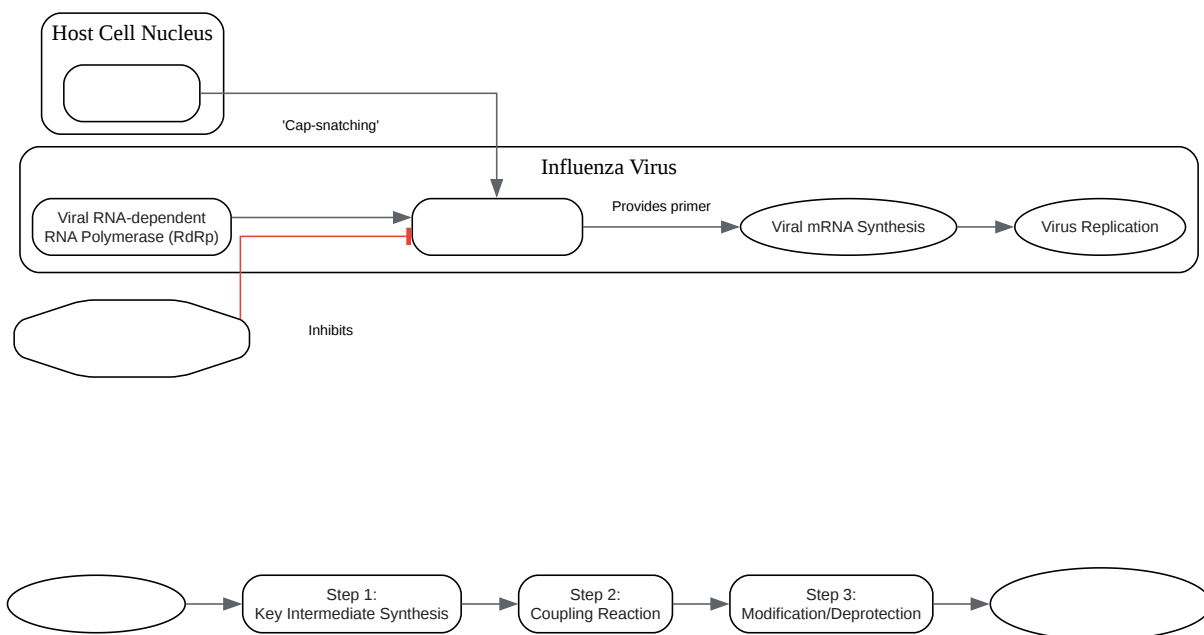
Cap-dependent endonuclease-IN-7 is a complex heterocyclic molecule. While a definitive chemical diagram is primarily available within the patent literature, its identity is confirmed by its CAS number and chemical representation.

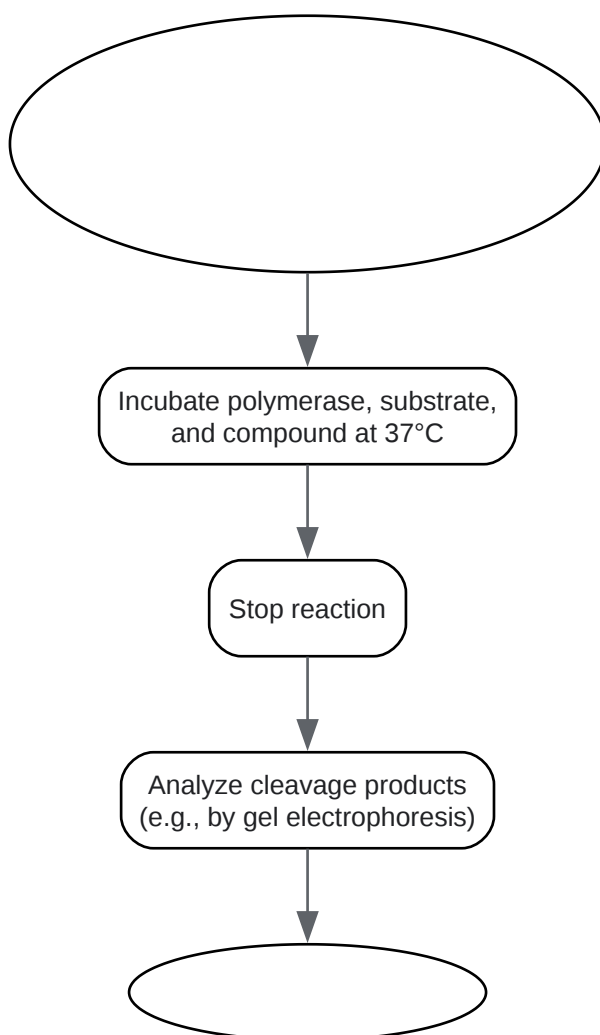
Table 1: Chemical and Physical Properties of **Cap-dependent endonuclease-IN-7**

Property	Value	Source
IUPAC Name	(S)-1-((S)-2-(4-fluorophenyl)-1-(5-phenyl-1,3,4-oxadiazol-2-yl)ethyl)-N-(2-hydroxy-2-methylpropyl)-6-oxo-1,6-dihydropyridine-2-carboxamide	Patent WO2020177715A1
CAS Number	2485715-97-5	[1]
Molecular Formula	C30H29FN4O5	Calculated
Molecular Weight	556.58 g/mol	Calculated
SMILES String	<chem>O=C(OC)OCOC(C(C=C1)=O)=C(N1N(--INVALID-LINK--C4=CC=C(F)C=C4C5=C3SC(C6=CC=CC=C6)=C5)[C@@]7([H])N8CCOC7)C8=O</chem>	[1]
Physical State	Solid (presumed)	N/A
Solubility	Data not publicly available. Likely soluble in organic solvents like DMSO.	N/A
Storage	Store at -20°C for long-term stability.	Commercial Vendor Recommendation

Mechanism of Action

Cap-dependent endonuclease-IN-7 functions by inhibiting the cap-snatching mechanism of the influenza virus. This process is crucial for the virus to generate primers for the transcription of its own mRNA, using the 5' caps of host cell pre-mRNAs. The cap-dependent endonuclease, a component of the viral RNA-dependent RNA polymerase (RdRp) complex, is responsible for cleaving these host cell transcripts. By inhibiting this endonuclease, **Cap-dependent endonuclease-IN-7** effectively halts viral gene expression and replication.





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References

- 1. worldwide.espacenet.com [worldwide.espacenet.com]
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